

Personal protective equipment for handling delta-Decalactone

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *delta-Decalactone*

Cat. No.: *B1670226*

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Essential Safety and Handling Guide for Delta-Decalactone

This guide provides critical safety, handling, and disposal information for δ -Decalactone, tailored for laboratory professionals. Adherence to these procedures is essential for ensuring a safe working environment and minimizing risks.

Potential Health Hazards

While not classified as hazardous under GHS, **delta-Decalactone** may cause irritation upon contact.^[1] The primary routes of exposure and their potential effects are:

- Eye Contact: May cause eye irritation.^[1]
- Skin Contact: May cause mild skin irritation.^{[1][2]}
- Inhalation: May cause respiratory tract irritation.^[1]
- Ingestion: May cause irritation of the digestive tract.^[1]

It is important to note that the toxicological properties of this substance have not been fully investigated.^[1]

Personal Protective Equipment (PPE) and Engineering Controls

To ensure safety when handling **delta-Decalactone**, a combination of appropriate personal protective equipment and engineering controls is mandatory.

Recommended Personal Protective Equipment

Protection Type	Specification	Rationale
Hand Protection	Chemically resistant gloves (e.g., Nitrile rubber).[3]	To prevent skin contact and potential irritation.
Eye Protection	Chemical safety goggles or glasses.[1][4]	To protect eyes from splashes.
Skin and Body	Protective clothing, lab coat.[1][4]	To prevent skin exposure.
Respiratory	Use in a well-ventilated area or under a chemical fume hood. [1] A NIOSH-approved mask may be necessary if ventilation is inadequate.[4][5]	To prevent inhalation of vapors or mists.

Engineering Controls

- Ventilation: Always handle **delta-Decalactone** in a well-ventilated area.[6] The use of a chemical fume hood is strongly recommended to keep airborne concentrations low.[1]
- Safety Stations: Facilities must be equipped with an eyewash station and a safety shower.[1]

Operational and Disposal Plans

A systematic approach to handling, storage, and disposal is crucial for laboratory safety.

Handling and Storage Procedures

- Handling:

- Wash hands thoroughly after handling the substance.[1]
- Avoid all contact with eyes, skin, and clothing.[1]
- Avoid breathing any vapor, mist, or gas.[1]
- Do not eat, drink, or smoke in the handling area.[4][6]
- Keep the container tightly closed when not in use.[1]
- Storage:
 - Store in a cool, dry, and well-ventilated place.[1]
 - Keep containers tightly sealed and upright to prevent leakage.[3][7]
 - Store away from incompatible materials such as strong acids, strong bases, and oxidizing agents.[4]
 - Protect from direct sunlight, heat sources, and ignition sources.[4]

First Aid Measures

Immediate and appropriate first aid is critical in the event of exposure.

Exposure Route	First Aid Protocol
Inhalation	Move the affected person to fresh air immediately. If breathing is difficult, administer oxygen. Seek medical aid.[1]
Skin Contact	Remove contaminated clothing. Flush the skin with plenty of water for at least 15 minutes. Seek medical attention if irritation persists.[1]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention.[1]
Ingestion	Do NOT induce vomiting.[1] If the person is conscious and alert, rinse their mouth with water and have them drink 2-4 cupfuls of milk or water.[1] Seek immediate medical attention.[1][4]

Spill and Disposal Procedures

- Spill Response:
 - Ensure adequate ventilation and eliminate all ignition sources.[2]
 - Wear the appropriate PPE as described in Section 8 of the Safety Data Sheet.[1][5]
 - Absorb the spill with an inert, non-combustible material such as sand, earth, or vermiculite. [1][5][8]
 - Collect the absorbed material into a suitable, labeled container for disposal.[1]
 - Clean the spill area thoroughly with water.[4]
 - Prevent the spill from entering drains or waterways.[1][7]
- Waste Disposal:

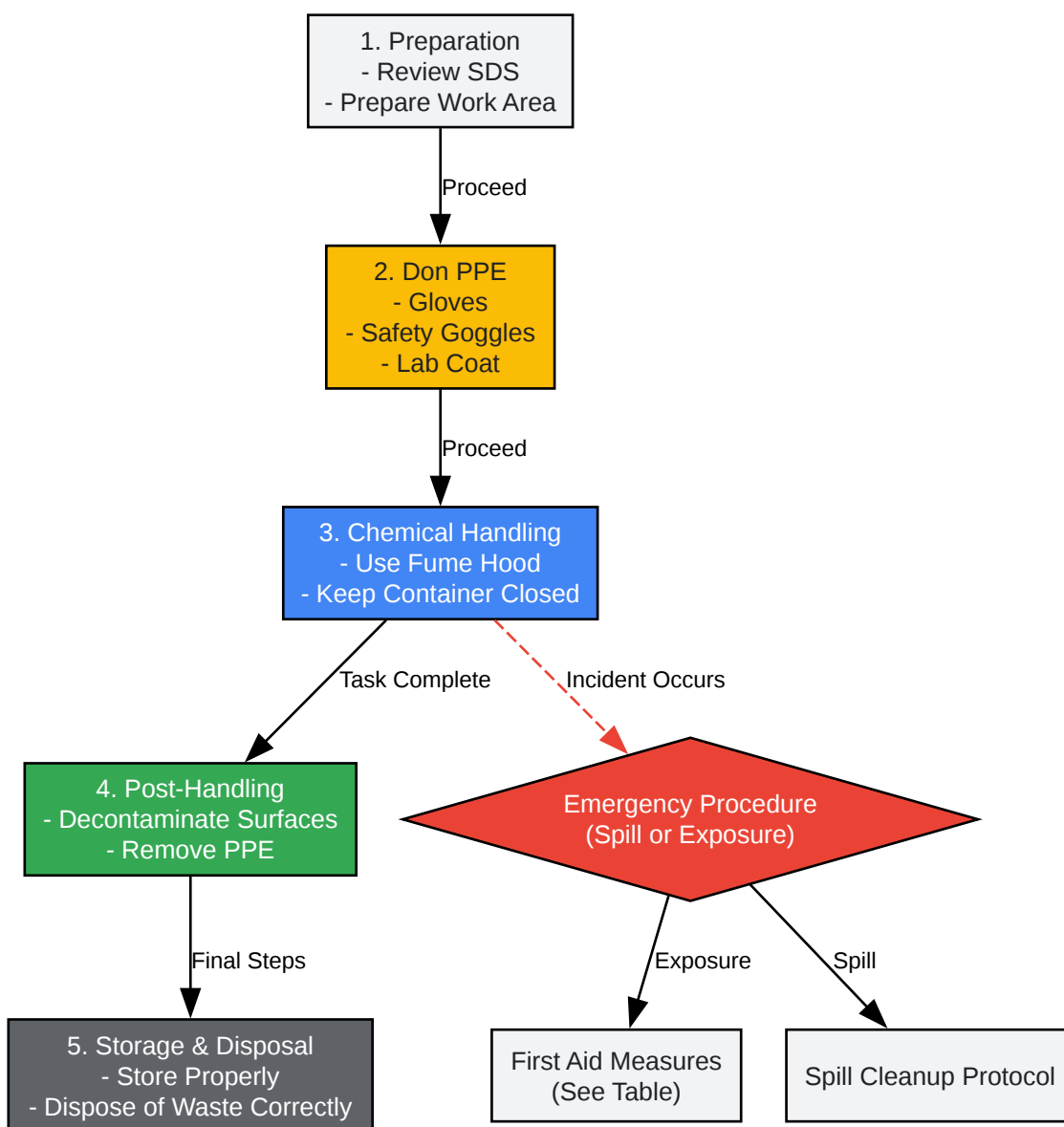
- Dispose of waste materials in accordance with all applicable local, state, and federal regulations.[2][6] Chemical waste generators must determine if a discarded chemical is classified as hazardous waste.[1]

Physicochemical Data for Delta-Decalactone

Property	Value
Molecular Formula	C ₁₀ H ₁₈ O ₂
Molecular Weight	170.25 g/mol
Appearance	Colorless clear liquid[1]
Boiling Point	117-120 °C @ 0.02 mmHg[1]
Melting Point	-27 °C[1]
Flash Point	> 93 °C (> 200 °F)[2][5]
Density	0.971 g/cm ³ [1]
Vapor Density	5.87[1]

Experimental Workflow and Safety Logic

The following diagram illustrates the logical workflow for the safe handling of **delta-Decalactone**, from initial preparation to final disposal, including emergency actions.



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Caption: Safe handling workflow for **delta-Decalactone**.

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- To cite this document: BenchChem. [Personal protective equipment for handling delta-Decalactone]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1670226#personal-protective-equipment-for-handling-delta-decalactone>]

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